

Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 6-Bromo-2-chloro-3-iodopyridine

Cat. No.: B1532081

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6-Bromo-2-chloro-3-iodopyridine is a tri-halogenated pyridine derivative, a class of compounds frequently utilized as building blocks in medicinal chemistry and materials science. [1][2] Its utility stems from the distinct reactivity of the three different halogen substituents, allowing for selective, stepwise functionalization. However, these same properties necessitate a thorough understanding of its characteristics to ensure safe handling.

The key physicochemical properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	1138444-17-3	[1][3]
Molecular Formula	C ₅ H ₂ BrClIN	[3]
Molecular Weight	318.34 g/mol	[1][3]
Appearance	Brown solid/powder	[1][4]
Density	2.395 ± 0.06 g/cm ³ (Predicted)	[4]
Boiling Point	316.4 ± 37.0 °C (Predicted)	[4]
Storage Temperature	2-8°C, Protect from light	[4]

Hazard Identification and Toxicological Profile

The primary acute hazard associated with **6-Bromo-2-chloro-3-iodopyridine** is its high oral toxicity.[3] It is classified under the Globally Harmonized System (GHS) as Acutely Toxic, Oral, Category 3.[3] This classification warrants significant precautions to prevent ingestion. Furthermore, related halogenated pyridines exhibit skin, eye, and respiratory irritation, and it is prudent to assume this compound shares these hazardous properties.

GHS Classification	Code	Hazard Statement	Pictogram	Source(s)
Acute Toxicity, Oral	H301	Toxic if swallowed	 alt text	[3]
Skin Irritation	H315	Causes skin irritation	 alt text	[5]
Eye Irritation	H319	Causes serious eye irritation	 alt text	[5]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	 alt text	[5]

The signal word for this compound is "Danger".[3] The toxicological properties have not been fully investigated, which underscores the need for cautious handling, assuming a high degree of hazard.

Risk Assessment and Engineering Controls

A thorough risk assessment must be conducted before any procedure involving this compound. The primary risks are accidental ingestion, inhalation of airborne powder, and skin or eye contact.

Engineering Controls are the first line of defense:

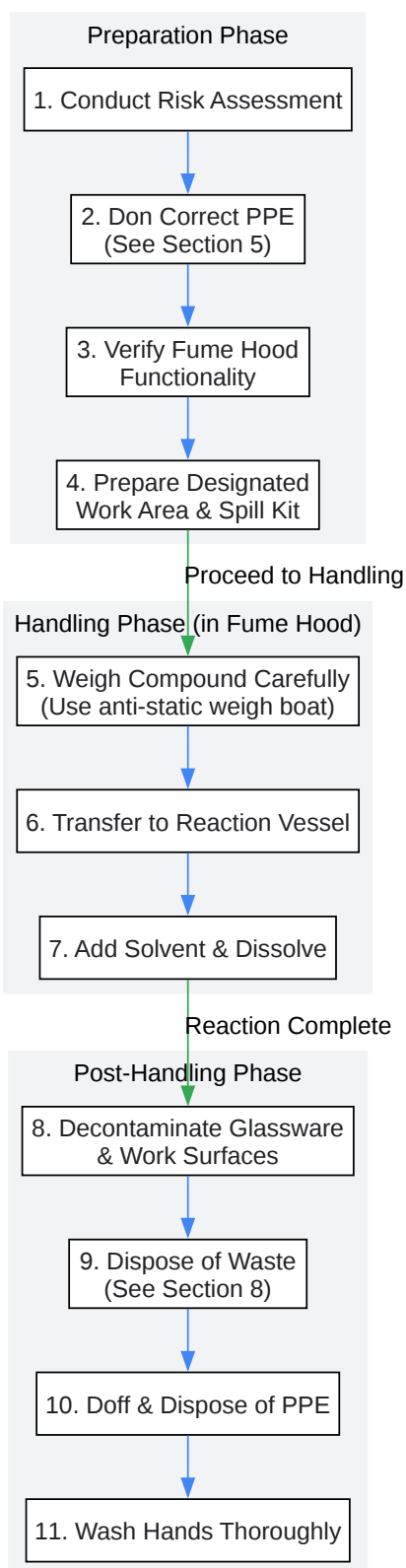
- **Chemical Fume Hood:** All weighing and manipulation of the solid compound or its solutions must be performed in a certified chemical fume hood.[6] This is critical to prevent the inhalation of fine particulates and to contain any potential spills.

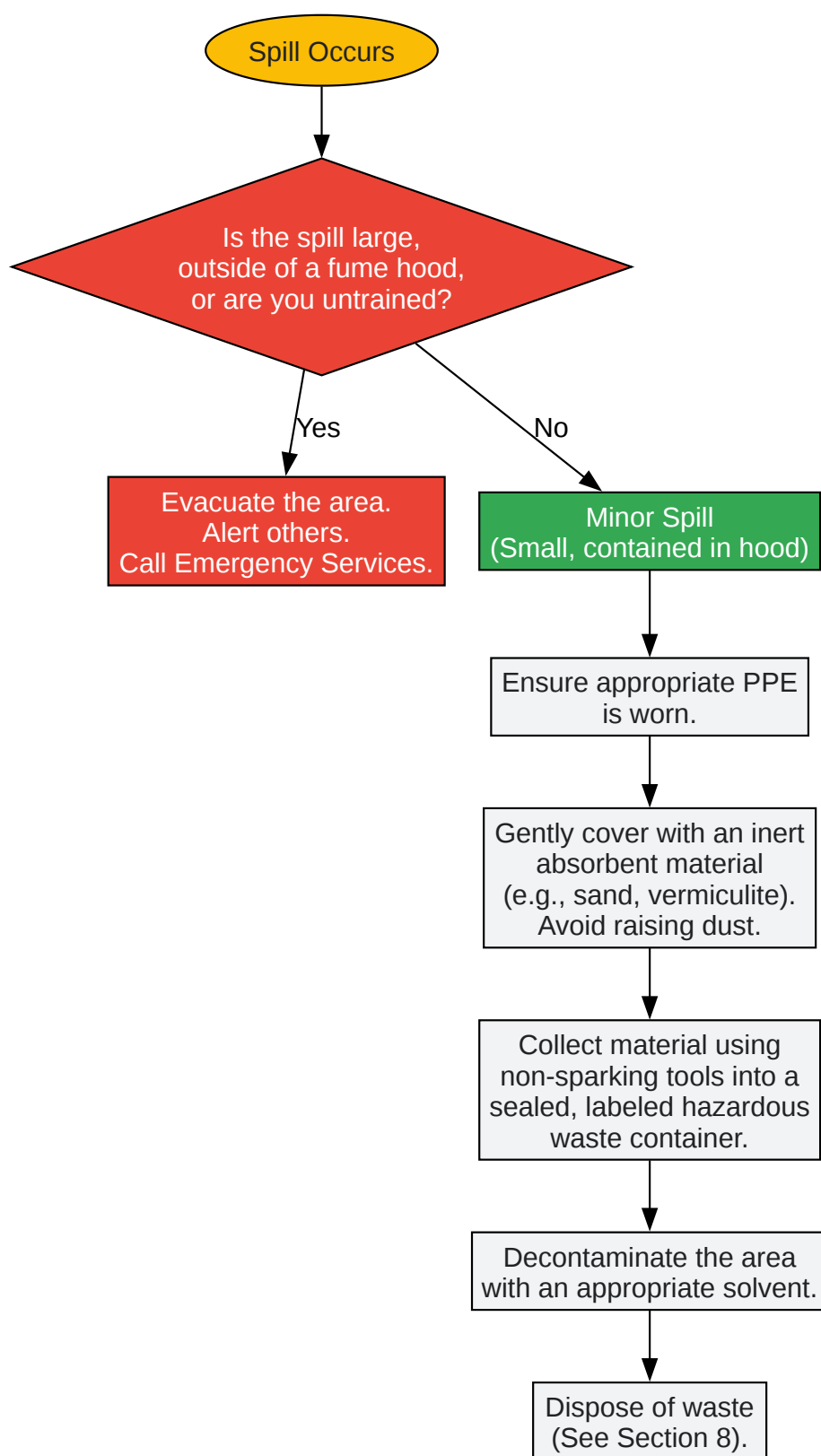
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[7\]](#)
- Designated Area: Establish a designated area within the lab for working with this compound to prevent cross-contamination of other workspaces.

Standard Operating Procedure (SOP) for Safe Handling

Adherence to a strict, step-by-step protocol is essential for minimizing exposure risk.

Experimental Workflow Diagram





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